

Pharmacological potential of Schleicheol 2

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Compound of Interest					
Compound Name:	Schleicheol 2				
Cat. No.:	B030752	Get Quote			

Lack of Specific Data on Schleicheol 2

Disclaimer: Extensive research has revealed a significant scarcity of specific scientific literature detailing the pharmacological potential of **Schleicheol 2**. The available information primarily focuses on the broader context of the plant it is derived from, Schleichera oleosa, its various extracts, and other isolated compounds. Consequently, this technical guide will provide a comprehensive overview of the known pharmacological activities of Schleichera oleosa and its constituents. It is important to note that while **Schleicheol 2** is a component of this plant, its direct contribution to the observed effects has not been scientifically established. Dedicated research on purified **Schleicheol 2** is imperative to elucidate its specific pharmacological profile.

Pharmacological Potential of Schleicheol 2: An Indepth Technical Guide for Researchers Introduction to Schleichera oleosa and its Phytochemical Landscape

Schleichera oleosa (Lour.) Oken, a member of the Sapindaceae family, is a tree with a long-standing presence in traditional medicine systems, particularly in Southeast Asia.[1] Various parts of the plant, including the bark, leaves, and seeds, have been utilized for their purported therapeutic properties against a range of ailments.[1] Phytochemical investigations of Schleichera oleosa have unveiled a diverse array of secondary metabolites, including terpenoids, flavonoids, and sterols, which are presumed to be the primary contributors to its medicinal effects.[2] Although **Schleicheol 2** has been identified as a constituent of this plant,



there is a notable absence of dedicated pharmacological studies on this specific compound. This guide, therefore, synthesizes the existing knowledge on the pharmacological activities of Schleichera oleosa extracts and its other characterized compounds, providing a foundational context for the potential activities of **Schleicheol 2**.

Documented Pharmacological Activities of Schleichera oleosa

Research into the biological effects of Schleichera oleosa has indicated several areas of significant pharmacological potential, including antimicrobial, antioxidant, and anticancer activities. The subsequent sections provide a detailed examination of these findings.

2.1. Antimicrobial Potential

Extracts derived from Schleichera oleosa have demonstrated noteworthy inhibitory activity against a spectrum of microbial pathogens.

Table 1: Antimicrobial Activity of Compounds Isolated from Schleichera oleosa

Compound/Ext ract	Test Organism(s)	Activity Metric	Result	Reference
Taraxerone	E. coli, Enterobacter	Not Specified	Comparable to Ampicillin	[1]
Tricadenic acid A	Fungal and bacterial pathogens	Not Specified	Prominent antimicrobial activity	[1]

Experimental Protocol: General Antimicrobial Susceptibility Testing (Broth Microdilution Method)

A standardized and widely accepted method for evaluating the antimicrobial efficacy of natural compounds is the broth microdilution assay.

• Preparation of Microbial Inoculum: A standardized suspension of the target microorganism is prepared in a suitable liquid growth medium to achieve a predetermined cell density (e.g., 1



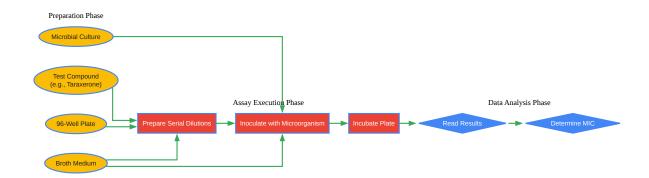




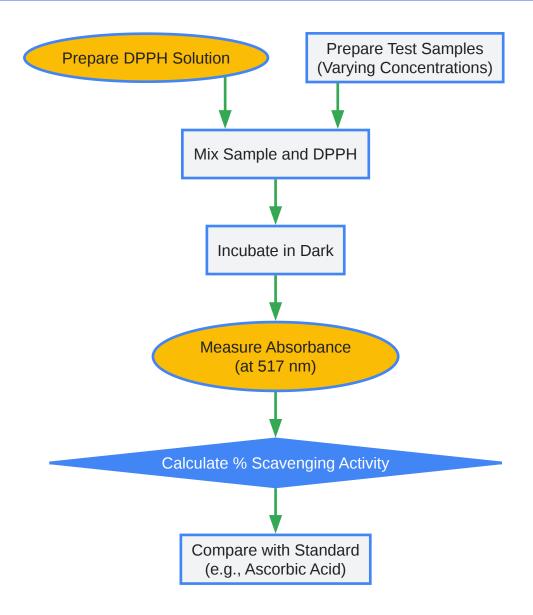
x 10⁵ Colony Forming Units per milliliter).

- Preparation of Test Compound: The isolated phytochemical, such as Taraxerone, is
 dissolved in an appropriate solvent and subsequently subjected to serial twofold dilutions in
 the broth medium within the wells of a 96-well microtiter plate.
- Incubation: The standardized microbial inoculum is introduced into each well containing the serially diluted compound. The microtiter plate is then incubated under conditions optimal for the growth of the test microorganism (e.g., 37°C for 24 hours for most bacteria).
- Determination of Minimum Inhibitory Concentration (MIC): The MIC is visually determined as
 the lowest concentration of the test compound that completely inhibits the visible growth of
 the microorganism.
- Inclusion of Controls: The assay incorporates a positive control, typically a known antibiotic like Ampicillin, and a negative control, which consists of the broth medium and the microbial inoculum without the test compound, to ensure the validity of the results.



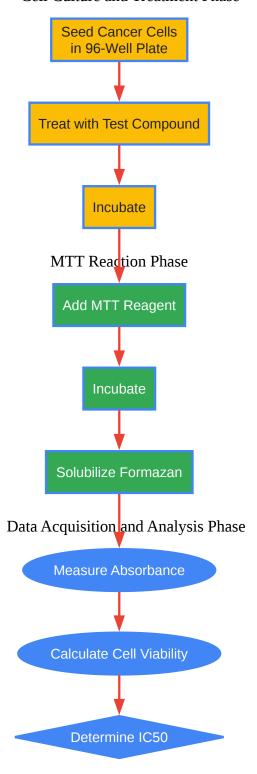








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